

# Carnidazole-d3 stability in storage conditions

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**Compound Focus:** Carnidazole-d3

Cat. No.: S12836635

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## Storage Condition for Carnidazole-d3

The primary source identified specifies a storage temperature of 4°C for **Carnidazole-d3** [1]. This is consistent with the storage condition listed for its non-deuterated counterpart, Carnidazole [2].

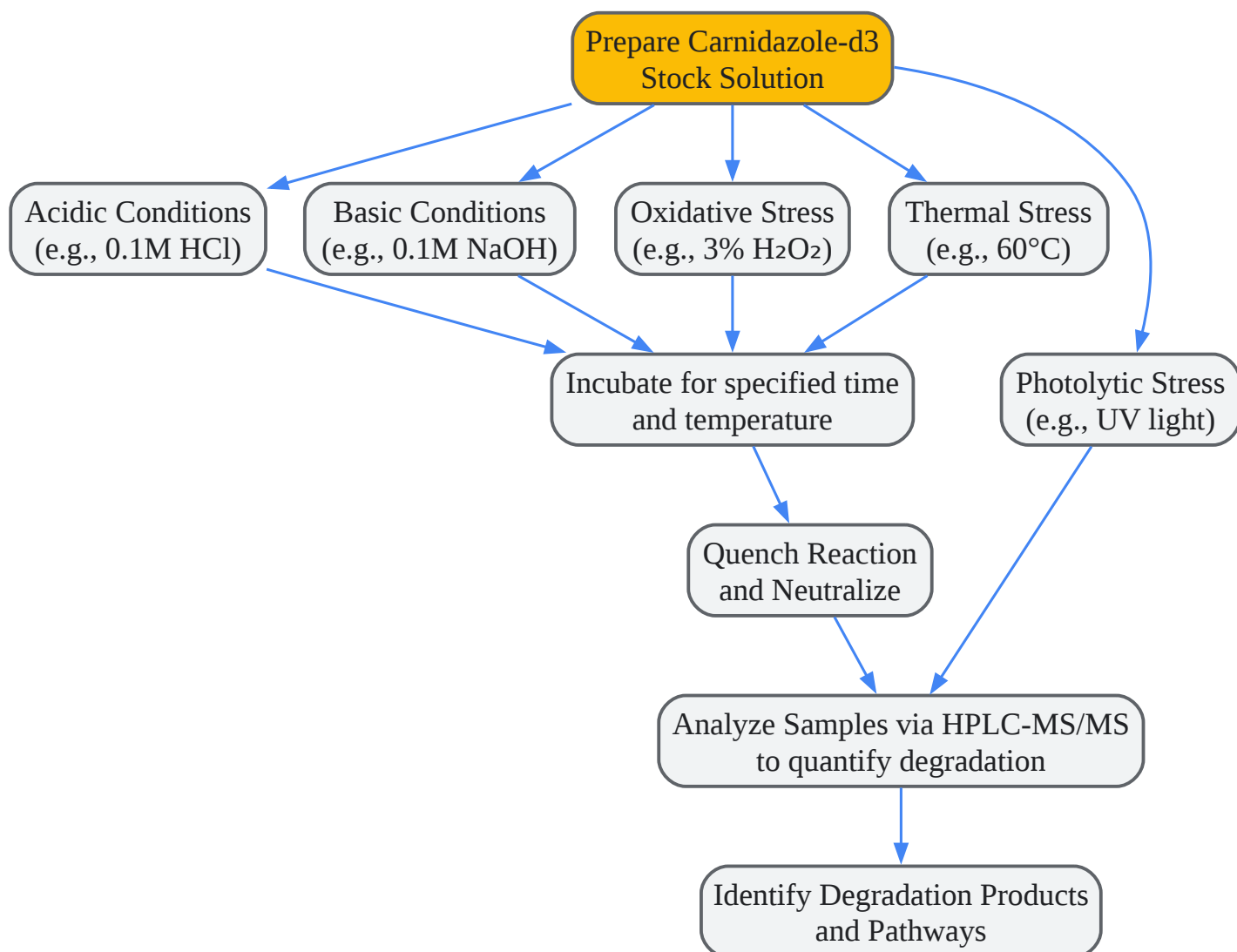
Item Name	Catalog No.	Recommended Storage	Physical Form
Carnidazole-d3 [1]	691975	4 °C	Solid
Carnidazole [2]	688091	4 °C	Solid

## Proposed Stability Study Protocol

Given the lack of specific experimental data for **Carnidazole-d3**, the following protocol outlines a standard approach to generate the stability information you require. You can adapt this framework based on your specific research objectives.

## Forced Degradation Studies

Forced degradation studies help identify likely degradation products and validate the stability-indicating power of analytical methods.



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Diagram 1: A workflow for conducting forced degradation studies on **Carnidazole-d3**.

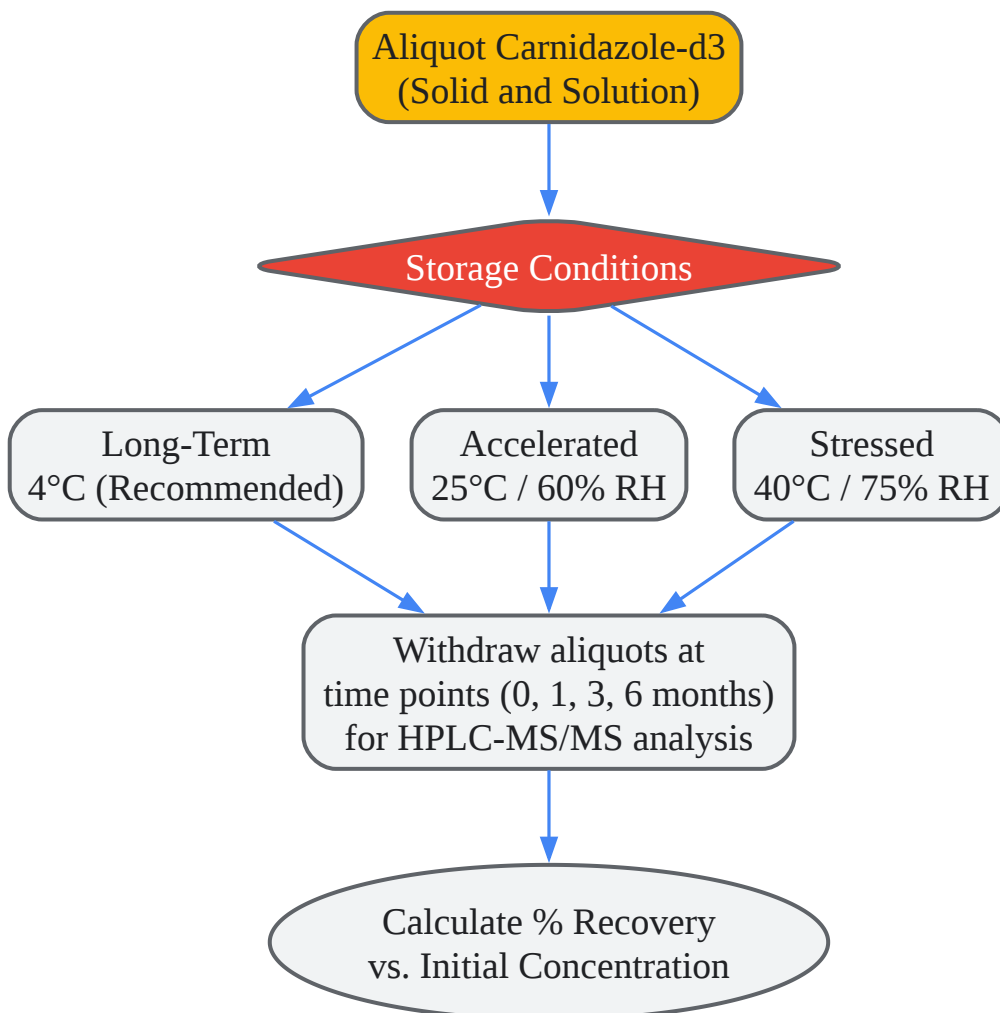
#### Detailed Methodology:

- **Sample Preparation:** Prepare a stock solution of **Carnidazole-d3** in an appropriate solvent like acetonitrile or methanol [3].
- **Stress Conditions:**
  - **Acidic & Basic Hydrolysis:** Mix the stock solution with 0.1M HCl and 0.1M NaOH, respectively. Incubate at an elevated temperature (e.g., 60°C) for a set duration (e.g., 1-24 hours) [3].
  - **Oxidation:** Mix the stock solution with 3% hydrogen peroxide. Store at room temperature for 24 hours.

- **Thermal Degradation:** Expose the solid compound and a solution to dry heat at 60°C for several days.
- **Photodegradation:** Expose solid and solution samples to UV light (e.g., ~354 nm) for a specified period.
- **Analysis:** After quenching the reactions, analyze the samples using HPLC-MS/MS. Compare chromatograms to unstressed controls to quantify the remaining **Carnidazole-d3** and identify degradation products [3].

## Real-Time & Accelerated Stability Testing

This assesses the compound's stability under intended storage and stressed conditions over time.



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Diagram 2: A protocol for assessing the real-time and accelerated stability of **Carnidazole-d3**.

### Detailed Methodology:

- **Study Design:** Prepare aliquots of **Carnidazole-d3** in both solid form and solution. Store them under different conditions [4]:
  - **Long-Term Storage:** 4°C (the recommended condition).
  - **Accelerated Storage:** 25°C ± 2°C / 60% ± 5% RH.
  - **Stress Storage:** 40°C ± 2°C / 75% ± 5% RH (similar to the HTHH condition used in the vitamin study).
- **Data Collection:** Withdraw samples at predetermined time points (e.g., 0, 1, 3, and 6 months). Analyze them using a validated HPLC-MS/MS method to determine the percentage of the parent compound remaining [4] [3].

## A Path Forward for Your Research

The information available publicly is insufficient to compile detailed Application Notes with all the quantitative data you need. To advance your research, I suggest the following:

- **Consult Specialized Databases:** Search in-depth scientific databases like **PubMed, SciFinder, or Reaxys** for journal articles containing stability studies on Carnidazole or structurally related nitroimidazole compounds.
- **Contact Manufacturers:** Reach out to the supplier, HPC Standards GmbH (cited in the search results), directly. They may have access to more detailed stability data (CoA) that is not published on their website [1] [2].
- **Conduct Empirical Studies:** The protocols outlined above provide a solid starting point for generating your own robust, proprietary stability data for **Carnidazole-d3**.

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## References

1. D3-Carnidazole | C8H9D3N4O3S | 691975 | [hpc-standards.us]
2. Carnidazole | 1X25MG | C8H12N4O3S | 688091 [hpc-standards.com]
3. of sample extracts of vitamin Stability metabolites after chemical... D 3 [link.springer.com]

4. Impact of storage and premix type on fat-soluble vitamin... conditions [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Carnidazole-d3 stability in storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12836635#carnidazole-d3-stability-in-storage-conditions]

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